

Triethylphenylammonium Iodide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Triethylphenylammonium iodide

Cat. No.: B090992

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CAS Number: 1010-19-1

Abstract

This technical guide provides a detailed overview of **triethylphenylammonium iodide**, a quaternary ammonium salt with applications in organic synthesis and biochemical research. The document covers its core physicochemical properties, a detailed experimental protocol for its synthesis, and its potential applications for researchers, scientists, and drug development professionals. All quantitative data is presented in structured tables for clarity, and a workflow diagram for its synthesis is provided.

Core Properties

Triethylphenylammonium iodide is a solid organic compound. Its key identifiers and physicochemical properties are summarized in the tables below.

Chemical Identification

Identifier	Value
CAS Number	1010-19-1[1]
Molecular Formula	C ₁₂ H ₂₀ IN[1]
Synonyms	Phenyltriethylammonium iodide, N,N,N-Triethylbenzenaminium iodide

Physicochemical Properties

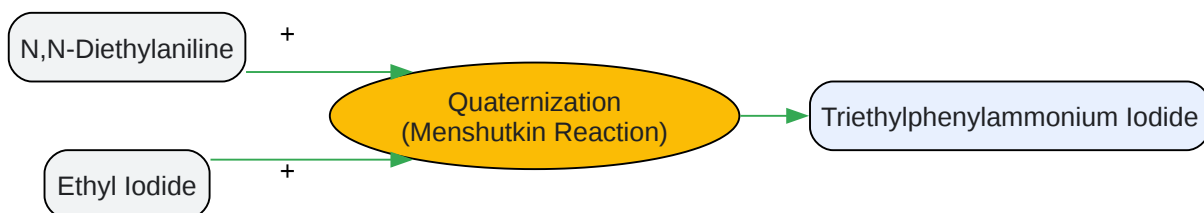
Property	Value
Molecular Weight	305.20 g/mol
Appearance	Solid
Melting Point	127-133 °C

Synthesis of Triethylphenylammonium Iodide

The synthesis of **triethylphenylammonium iodide** is achieved through the quaternization of a tertiary amine, N,N-diethylaniline, with an alkyl halide, ethyl iodide. This is a classic example of a Menshutkin reaction.

Reaction Scheme

The overall reaction is as follows:



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Caption: Synthesis of **Triethylphenylammonium Iodide**.

Experimental Protocol: Quaternization of N,N-Diethylaniline

This protocol describes a general procedure for the synthesis of **triethylphenylammonium iodide**.

Materials:

- N,N-Diethylaniline
- Ethyl iodide
- Acetonitrile (or another suitable polar aprotic solvent)
- Diethyl ether (for precipitation)
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle
- Buchner funnel and filter paper

Procedure:

- **Reaction Setup:** In a round-bottom flask equipped with a magnetic stir bar and a reflux condenser, dissolve N,N-diethylaniline (1 equivalent) in acetonitrile.
- **Addition of Alkyl Halide:** To the stirred solution, add ethyl iodide (1.1 to 1.5 equivalents) dropwise at room temperature.
- **Reaction:** Heat the reaction mixture to reflux and maintain for several hours. The progress of the reaction can be monitored by thin-layer chromatography (TLC).
- **Product Precipitation:** After the reaction is complete, cool the mixture to room temperature. Add diethyl ether to the flask to precipitate the crude **triethylphenylammonium iodide**.
- **Isolation and Purification:** Collect the solid product by vacuum filtration using a Buchner funnel. Wash the solid with cold diethyl ether to remove any unreacted starting materials.
- **Drying:** Dry the purified **triethylphenylammonium iodide** under vacuum to obtain the final product.

Applications in Research and Drug Development

Triethylphenylammonium iodide serves as a biochemical reagent in life science research.[1] [2] While specific drug development applications are not extensively documented, its role as a quaternary ammonium salt suggests potential utility in several areas:

- **Organic Synthesis:** It can be used as a reagent in various organic reactions, potentially in the synthesis of more complex pharmaceutical intermediates.[1]
- **Phase-Transfer Catalysis:** Quaternary ammonium salts are well-known phase-transfer catalysts. Although not specifically documented for this compound, its structure is amenable to facilitating reactions between reactants in immiscible phases.
- **Biological Probes:** The charged nature of the quaternary ammonium group can be exploited in the design of molecules targeting specific biological systems, such as ion channels or receptors.

Safety and Handling

Triethylphenylammonium iodide should be handled with care in a laboratory setting.

Appropriate personal protective equipment, including gloves, safety glasses, and a lab coat, should be worn. For detailed safety information, refer to the Safety Data Sheet (SDS) provided by the supplier.

Conclusion

Triethylphenylammonium iodide is a readily synthesizable quaternary ammonium salt with established physicochemical properties. While its primary documented use is as a biochemical reagent, its chemical nature suggests potential applications in organic synthesis and medicinal chemistry research. The provided synthesis protocol offers a straightforward method for its preparation, enabling further investigation into its properties and potential applications by the scientific community.

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References

- 1. Triethylphenylammonium iodide - Immunomart [immunomart.com]
- 2. medchemexpress.com [medchemexpress.com]
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